

Unveiling Physodic Acid: A Historical and Technical Guide

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Compound of Interest

Compound Name: *Physodic acid*

CAS No.: *84-24-2*

Cat. No.: *B1206134*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Physodic acid, a naturally occurring depsidone, has garnered significant interest in the scientific community for its diverse biological activities. This technical guide provides a comprehensive overview of the historical context of its discovery, detailing the pioneering work of Japanese chemists Yasuhiko Asahina and F. Fuzikawa. We delve into the initial isolation and characterization of this fascinating lichen metabolite, presenting the experimental protocols and quantitative data from their seminal publications. This document aims to serve as a valuable resource for researchers engaged in natural product chemistry, drug discovery, and the broader life sciences.

The Discovery of Physodic Acid: A Historical Perspective

The discovery of **physodic acid** can be attributed to the meticulous work of Yasuhiko Asahina and F. Fuzikawa in 1936. Their findings were published in the prestigious German journal,

Berichte der deutschen chemischen Gesellschaft. The initial report, titled "Untersuchungen über Flechtenstoffe, LIX. Über Physodsäure (I. Mitteil.)," laid the groundwork for understanding this novel compound. This was followed by a subsequent publication in the same year, "Untersuchungen über Flechtenstoffe, LXIII. Über die Konstitution der Physodsäure," which detailed their efforts in elucidating its chemical structure.

At the time, the field of lichen chemistry was burgeoning, with Asahina being a leading figure. His development of microchemical identification methods, such as microcrystallization, revolutionized the study of lichen metabolites. The discovery of **physodic acid** was a significant contribution to this rapidly expanding field.

Initial Isolation and Characterization

Source Material

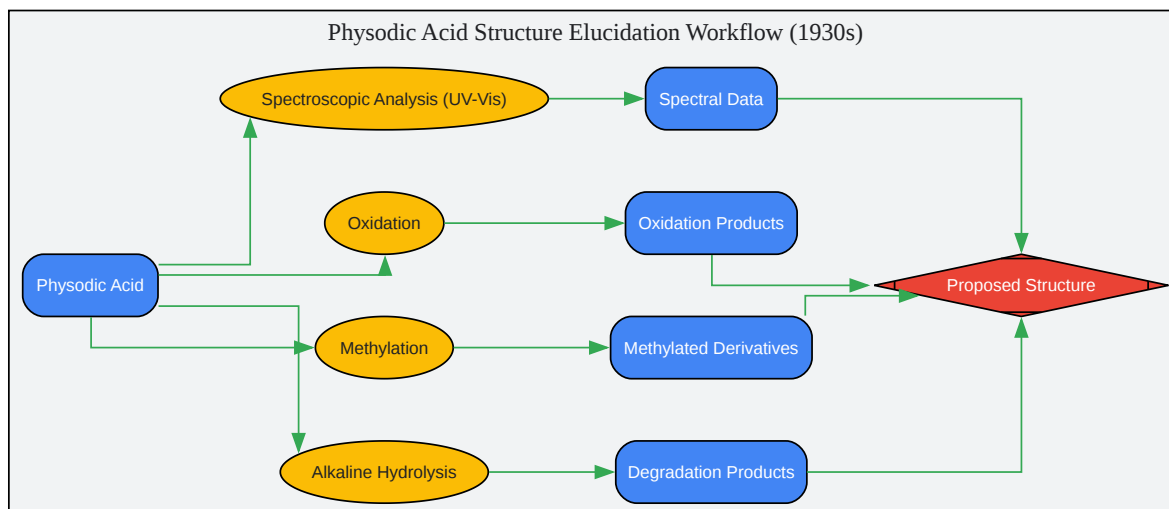
Asahina and Fuzikawa first isolated **physodic acid** from the lichen *Parmelia physodes* (now known as *Hypogymnia physodes*). This common foliose lichen, found in temperate regions, proved to be a rich source of this new depsidone.

Experimental Protocols

The isolation and characterization methods employed by Asahina and Fuzikawa were standard for the 1930s. The following is a summary of the likely experimental protocols, reconstructed from historical context and their publications.

3.2.1. Extraction of **Physodic Acid**

The process began with the extraction of the lichen thalli with an organic solvent. Given the practices of the era, ether or acetone were the most probable solvents used.



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